

An In-depth Technical Guide to 1,1,3,3-Tetraisopropyldisiloxane

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Compound of Interest

Compound Name: 1,1,3,3-Tetraisopropyldisiloxane

Cat. No.: B103293

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,1,3,3-tetraisopropyldisiloxane**, a key organosilicon compound. This document details its chemical identifiers, physical properties, and a significant synthetic transformation. It is intended to be a valuable resource for professionals in research and development.

Core Chemical Identifiers

1,1,3,3-Tetraisopropyldisiloxane is a symmetrically substituted disiloxane characterized by the presence of four isopropyl groups attached to the silicon atoms. These bulky alkyl groups confer specific reactivity and solubility properties to the molecule.

Identifier	Value
CAS Number	18043-71-5
IUPAC Name	{[Bis(propan-2-yl)silyl]oxy}bis(propan-2-yl)silane
Molecular Formula	C ₁₂ H ₃₀ OSi ₂
Molecular Weight	246.54 g/mol
PubChem CID	6329600
InChI	InChI=1S/C12H28OSi2/c1-9(2)14(10(3)4)13-15(11(5)6)12(7)8/h9-12H,1-8H3
InChIKey	GSKVLVXXJRJNAN-UHFFFAOYSA-N
SMILES	CC(C)--INVALID-LINK--O--INVALID-LINK--C(C)C

Physicochemical Properties

The physical properties of **1,1,3,3-tetraisopropyldisiloxane** are influenced by its molecular structure, including its moderate molecular weight and the presence of nonpolar isopropyl groups.

Property	Value	Reference
Boiling Point	129-130 °C at 6 mmHg	
Density	0.831 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.433	

Synthesis and Reactions

While the direct synthesis of **1,1,3,3-tetraisopropyldisiloxane** can be achieved through the hydrolysis of corresponding halosilanes, a well-documented and significant reaction is its use as a precursor to 1,3-dichloro-**1,1,3,3-tetraisopropyldisiloxane**. This dichlorinated analog is a widely used protecting group in organic synthesis, particularly in nucleoside and carbohydrate chemistry.

Experimental Protocol: Chlorination of **1,1,3,3-Tetraisopropyldisiloxane**

The following protocol describes the synthesis of 1,3-dichloro-**1,1,3,3-tetraisopropyldisiloxane** from **1,1,3,3-tetraisopropyldisiloxane**.

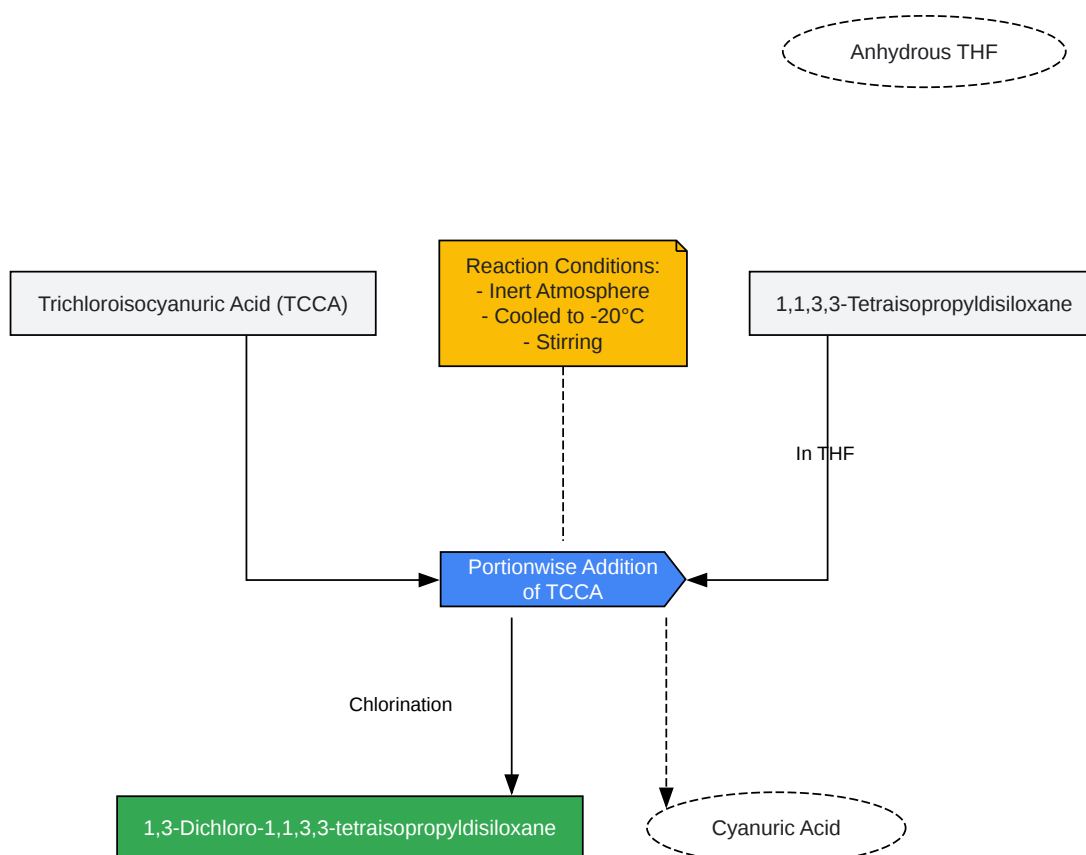
Materials:

- **1,1,3,3-Tetraisopropyldisiloxane**
- Trichloroisocyanuric acid (TCCA)
- Tetrahydrofuran (THF), anhydrous

Procedure:

- Under an inert atmosphere (e.g., argon or nitrogen), a flask is charged with **1,1,3,3-tetraisopropyldisiloxane** and anhydrous THF (approximately 20 mL of THF per gram of disiloxane).
- The mixture is cooled to -20 °C using a suitable cooling bath.
- Trichloroisocyanuric acid (TCCA) is added in small portions to the stirred solution. An excess of TCCA is used (1 equivalent of TCCA per equivalent of siloxane).
- After the addition of TCCA is complete, the reaction mixture is stirred for an additional 15 minutes at -20 °C.
- The cooling bath is then removed, and the solution is allowed to warm to room temperature.
- The solvent (THF) and any unreacted TCCA are removed under reduced pressure. It is important to perform this step promptly to avoid product degradation.

This procedure provides a high-yield conversion to the dichlorinated product.



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Caption: Synthetic pathway for the chlorination of **1,1,3,3-tetraisopropyldisiloxane**.

Applications in Synthesis

1,1,3,3-Tetraisopropyldisiloxane primarily serves as a precursor to the versatile protecting group, 1,3-dichloro-**1,1,3,3-tetraisopropyldisiloxane** (TIPDSiCl₂). The resulting tetraisopropyldisiloxane-1,3-diyl (TIPDS) group is extensively used in synthetic organic chemistry.

The TIPDS group is particularly valuable for the simultaneous protection of 1,2- and 1,3-diols. Its bulky isopropyl groups provide steric hindrance, which influences the regioselectivity of its introduction and subsequent reactions at other positions of the molecule. This has found significant application in the synthesis of complex molecules, including:

- **Nucleoside Chemistry:** The TIPDS group is a cornerstone for the protection of the 3'- and 5'-hydroxyl groups of ribonucleosides, enabling selective modifications at the 2'-position.
- **Carbohydrate Chemistry:** It is employed as a protecting group for diols in various monosaccharides, facilitating regioselective synthesis.
- **Natural Product Synthesis:** The selective protection of diols by the TIPDS group is a key strategy in the total synthesis of various natural products.

Conclusion

1,1,3,3-Tetraisopropyldisiloxane is a valuable organosilicon reagent, primarily functioning as a precursor to the widely used TIPDS protecting group. The ability of the TIPDS group to selectively protect diols has made it an indispensable tool in the synthesis of complex organic molecules, particularly in the fields of nucleoside and carbohydrate chemistry. This guide provides essential information for researchers and developers working with this important compound and its derivatives.

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